

Personal protective equipment for handling 4-(2,2,2-Trifluoroacetyl)benzonitrile

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Compound of Interest

Compound Name: 4-(2,2,2-Trifluoroacetyl)benzonitrile

Cat. No.: B1356930

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Essential Safety and Logistical Guide for 4-(2,2,2-Trifluoroacetyl)benzonitrile

Disclaimer: No specific Safety Data Sheet (SDS) for **4-(2,2,2-Trifluoroacetyl)benzonitrile** (CAS No. 23516-85-0) was publicly available at the time of this writing. The following information is synthesized from data on closely related compounds, including other benzonitrile derivatives and trifluoromethyl-containing aromatic compounds. It is imperative to treat this chemical with extreme caution and to conduct a thorough risk assessment before handling.

This guide provides essential safety protocols, operational procedures, and disposal plans for laboratory personnel, including researchers, scientists, and drug development professionals, who are handling **4-(2,2,2-Trifluoroacetyl)benzonitrile**.

Hazard Identification and Classification

Based on analogous compounds like 4-(Trifluoromethyl)benzonitrile, this substance is anticipated to be a combustible solid or liquid that is harmful if swallowed, in contact with skin, or inhaled.^{[1][2]} It is also expected to cause skin and serious eye irritation, and may cause respiratory irritation.^{[2][3]} Due to the nitrile group, there is a potential for the release of highly toxic hydrogen cyanide gas, particularly in the presence of acids or upon combustion.

Anticipated GHS Hazard Classifications

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	Harmful if swallowed.[1][3]
Acute Toxicity, Dermal	Category 4	Harmful in contact with skin.[1][3]
Acute Toxicity, Inhalation	Category 4	Harmful if inhaled.[3]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[3]
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation.[3]
Specific Target Organ Toxicity	Category 3	May cause respiratory irritation.[3]
Flammable Solids/Liquids	Category 4	Combustible solid/liquid.[1]

Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted for any specific procedure.[[4](#)] The following table outlines the minimum required PPE for handling **4-(2,2,2-Trifluoroacetyl)benzonitrile**.

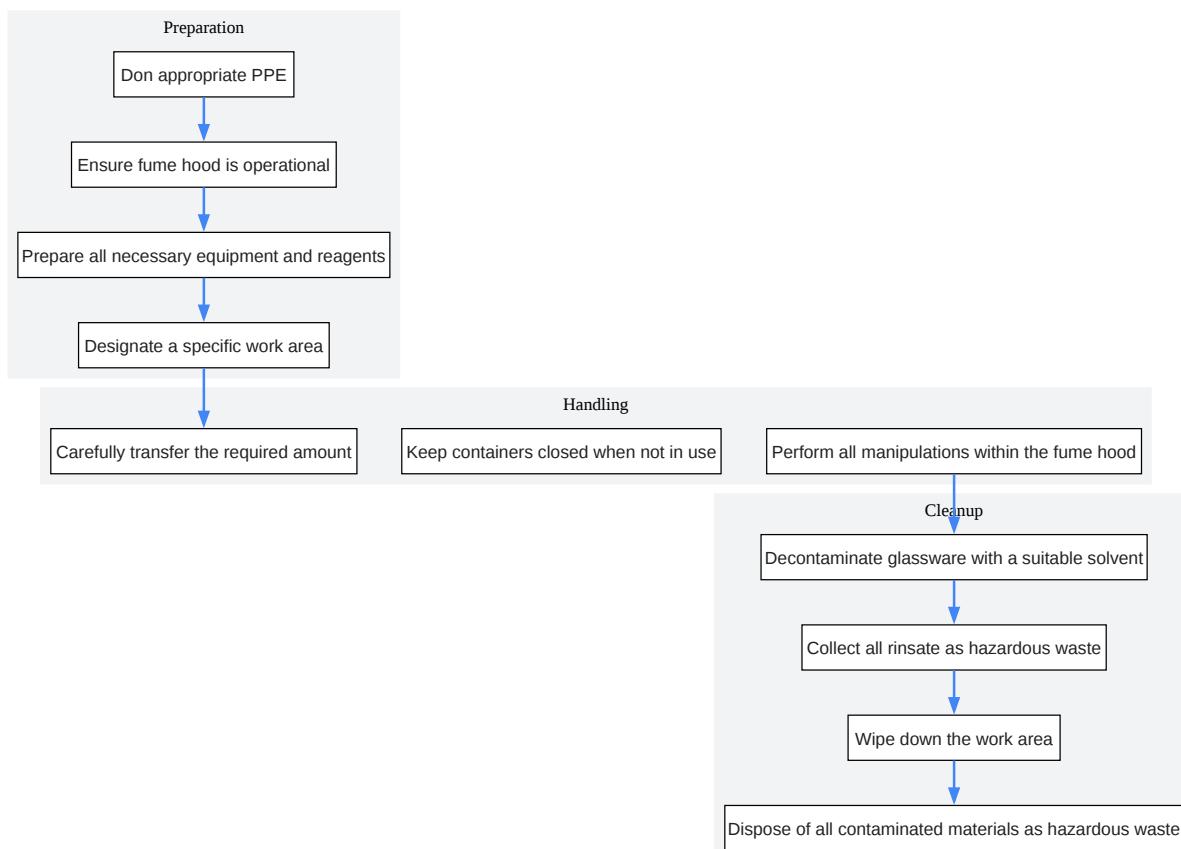
Minimum PPE Requirements

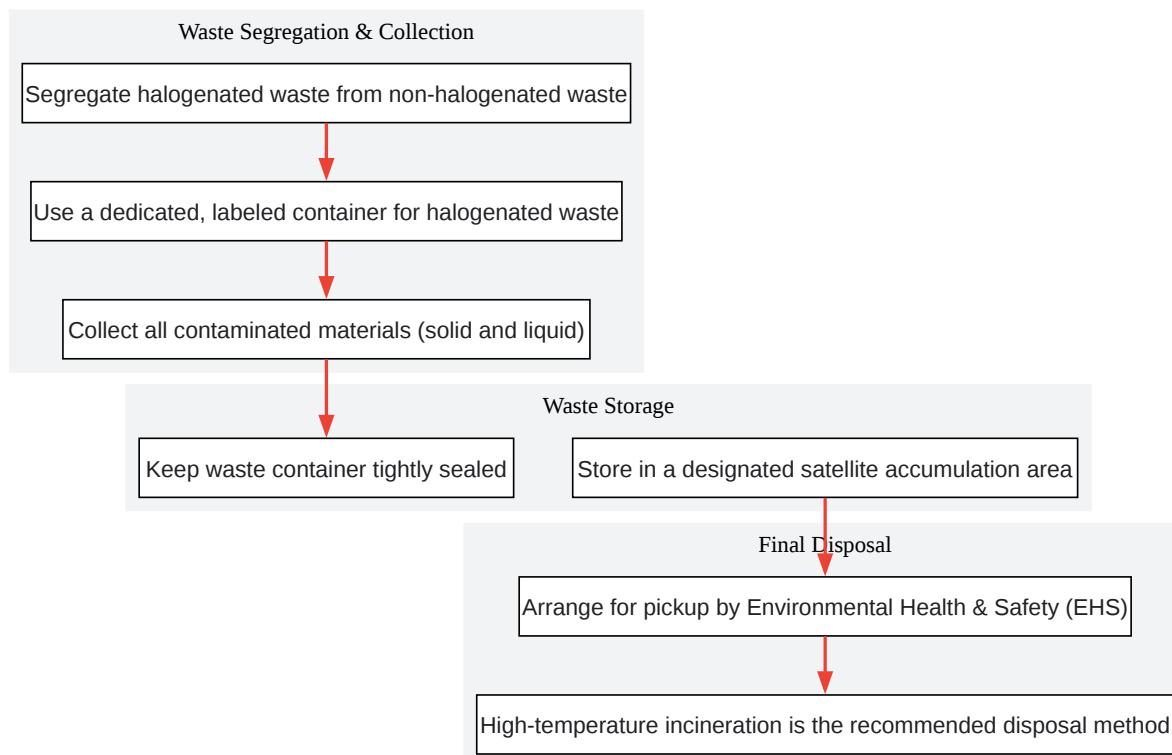
Body Part	Equipment	Specification
Eyes/Face	Safety Goggles & Face Shield	Chemical splash goggles are mandatory. A face shield should be worn when there is a risk of splashing. [4]
Hands	Chemical-Resistant Gloves	Double gloving with nitrile gloves is recommended. [5]
Body	Laboratory Coat & Apron	A fully buttoned laboratory coat is required. A chemical-resistant apron should be worn for larger quantities or when splashing is likely. [4]
Respiratory	Fume Hood	All handling of this compound must be conducted in a certified chemical fume hood.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict, step-by-step protocol is crucial for minimizing exposure and ensuring a safe working environment.

Preparation and Handling Workflow



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